

# Chemical Identity and Role as an Internal Standard

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## Compound Focus: Chlorpyrifos-d10

CAS No.: 285138-81-0

Cat. No.: S804346

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**Chlorpyrifos-d10** is a deuterium-labeled version of Chlorpyrifos, where ten hydrogen atoms are replaced with deuterium. This key feature makes it highly valuable for analytical chemistry.

The table below summarizes its core chemical information:

Property	Description
Chemical Name	Chlorpyrifos-(diethyl-d10)
CAS Number	285138-81-0 [1]
Molecular Formula	C <sub>9</sub> H D <sub>10</sub> Cl <sub>3</sub> NO <sub>3</sub> PS [2] [1]
Molecular Weight	360.65 g/mol [1]
Isotopic Purity	99 atom % D [2]
Chemical Purity	97% (CP) [2]
Role	Deuterium-labeled Chlorpyrifos; used as an internal standard [1].

Property	Description
Primary Applications	Internal standard for quantitative analysis by NMR, GC-MS, or LC-MS; quality control reference standard; environmental monitoring [2] [1].

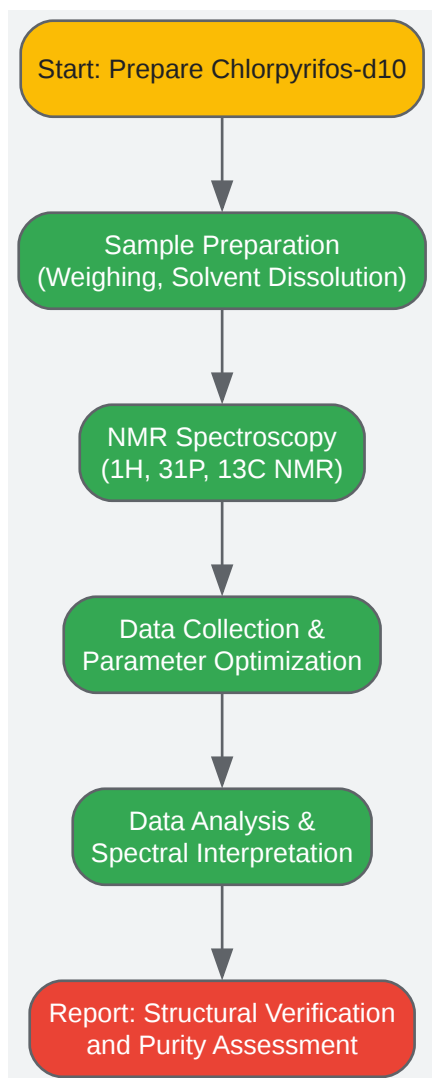
## Experimental Context and Methodological Gaps

While a full protocol for characterizing **Chlorpyrifos-d10** itself is not available, one study details its use as an internal standard within a broader analytical workflow [3]. The general methodology from this study is outlined below, though it focuses on the metabolism of various organophosphorus compounds (OPs) rather than on characterizing the standard.

Step	Description	Purpose / Note
1. Stock Solution Preparation	Prepared in acetonitrile (AcN) and stored at -80°C [3].	Ensures stability of the standard and analytes.
2. Internal Standard Working Solution	A working solution of 10 ppm of each internal standard (including Chlorpyrifos-d10) was prepared in AcN [3].	Ready for spiking into samples.
3. Sample Incubation & Quenching	OPs were incubated with Human Liver Microsomes (HLMs). Reactions were quenched with 1.5 mL of AcN [3].	Mimics metabolic conditions; stops the reaction.

| 4. Sample Analysis | **NMR Spectroscopy**: Used <sup>1</sup>H-, <sup>31</sup>P-, and <sup>19</sup>F-NMR (as applicable) for high-dose regimen analysis. **LC-MS/MS**: Used Multiple Reaction Monitoring (MRM) for low-dose regimen analysis [3]. | Provides complementary data on metabolism and quantification. |

This workflow illustrates how **Chlorpyrifos-d10** is typically employed in a lab setting. A characterization study would follow a similar logical structure but focus on analyzing the pure standard compound. The following diagram maps out this general experimental workflow.



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General workflow for characterizing a compound like **Chlorpyrifos-d10** using NMR.

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## References

1. Chlorpyrifos-d10 | Stable Isotope [medchemexpress.com]
2. Buy Chlorpyrifos -(diethyl- d ) 99 atom D, 97 (CP) Isotope - Quality... 10 [sigmaaldrich.com]

3. and Low-Dose Exposure in Human Liver Microsomes - PMC [pmc.ncbi.nlm.nih.gov]

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